

Application Notes and Protocols for Phenyltrichlorogermane

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Compound of Interest

Compound Name: Phenyltrichlorogermane

Cat. No.: B087307

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **phenyltrichlorogermane** ($C_6H_5Cl_3Ge$). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the material.

Hazard Identification and Safety Precautions

Phenyltrichlorogermane is a combustible liquid that causes severe skin burns and eye damage.[1][2] It is harmful if swallowed, in contact with skin, or inhaled.[2][3] It is reactive with water and moisture.[1][4]

Personal Protective Equipment (PPE):

A comprehensive set of personal protective equipment must be worn at all times when handling this compound. This includes:

- Hand Protection: Neoprene or nitrile rubber gloves.[1]
- Eye Protection: Chemical goggles or a face shield. Contact lenses should not be worn.[1]
- Skin and Body Protection: A chemical-resistant lab coat or suit.[1][3]
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If inhalation is a risk, respiratory protection equipment is recommended.[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **phenyltrichlorogermane**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₅ Cl ₃ Ge	[1][5]
Molecular Weight	256.10 g/mol	[2][5]
Physical State	Liquid	[1]
Appearance	Colorless to pale yellow solid	[3]
Density	1.584 g/mL at 25°C	[3][6]
Boiling Point	105-106°C at 12 mmHg	[3][6]
Refractive Index	n ₂₀ /D 1.554	[3][6]

Table 2: Hazard Classifications

Hazard	Classification	Source
Flammability	Combustible liquid	[1]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns	[1][2]
Eye Damage/Irritation	Category 1: Causes serious eye damage	[1][2]
Acute Toxicity (Oral)	Harmful if swallowed	[2]
Acute Toxicity (Dermal)	Harmful in contact with skin	[2]
Acute Toxicity (Inhalation)	Harmful if inhaled	[2]

Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Avoid all contact with skin and eyes.[\[1\]](#)
- Do not breathe vapors or mist.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Ground and bond containers and receiving equipment to avoid static electricity.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Store away from heat sources.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Incompatible Materials: Water, bases, moisture, and reducing agents.[\[1\]](#)[\[4\]](#)

Experimental Protocol: Hydrolysis of Phenyltrichlorogermane to Phenylgermanetriol

This protocol describes a representative experiment for the controlled hydrolysis of **phenyltrichlorogermane**. This procedure should only be performed by trained personnel in a controlled laboratory setting.

Materials:

- **Phenyltrichlorogermane**

- Anhydrous diethyl ether
- Distilled water
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Schlenk flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

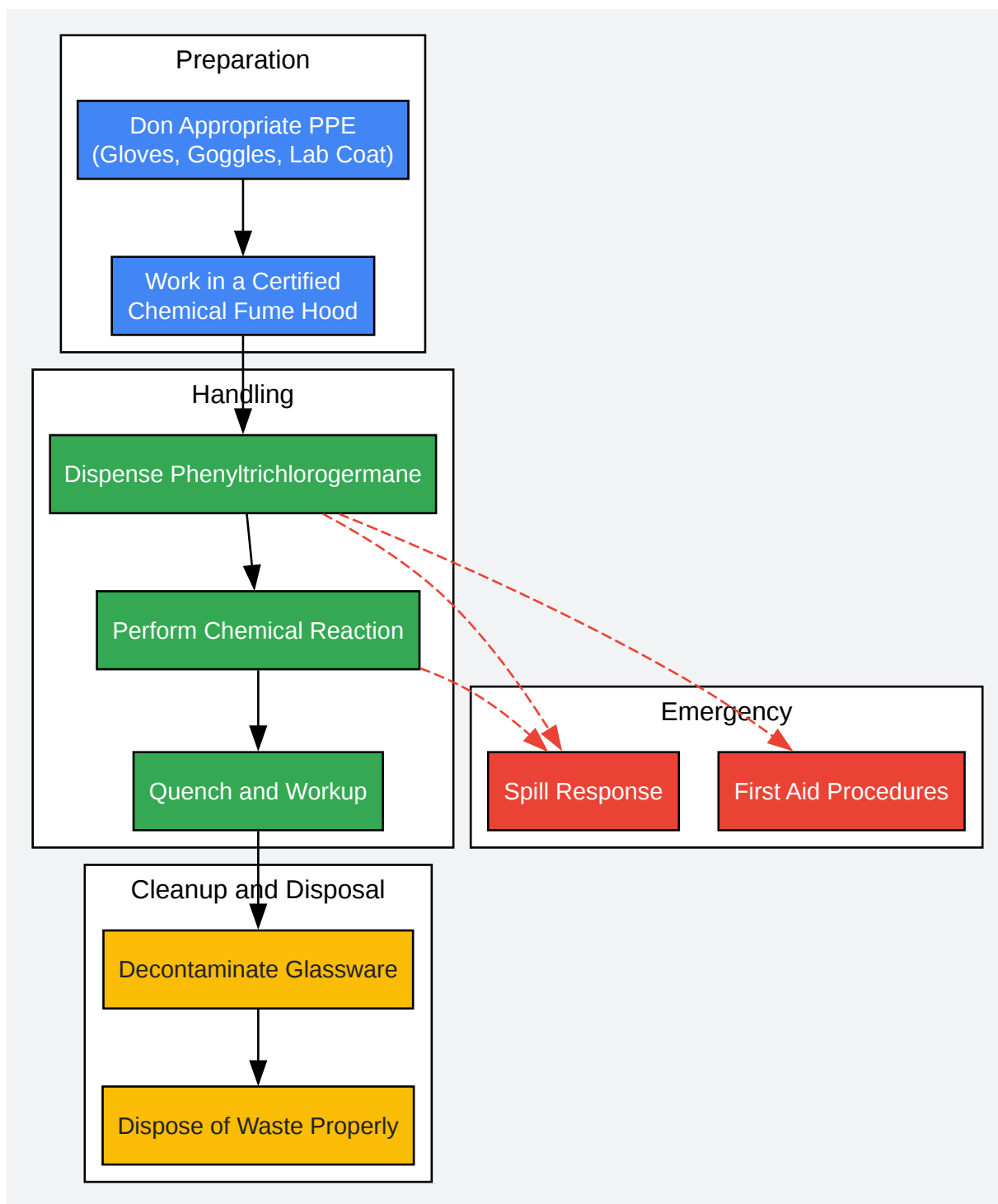
Procedure:

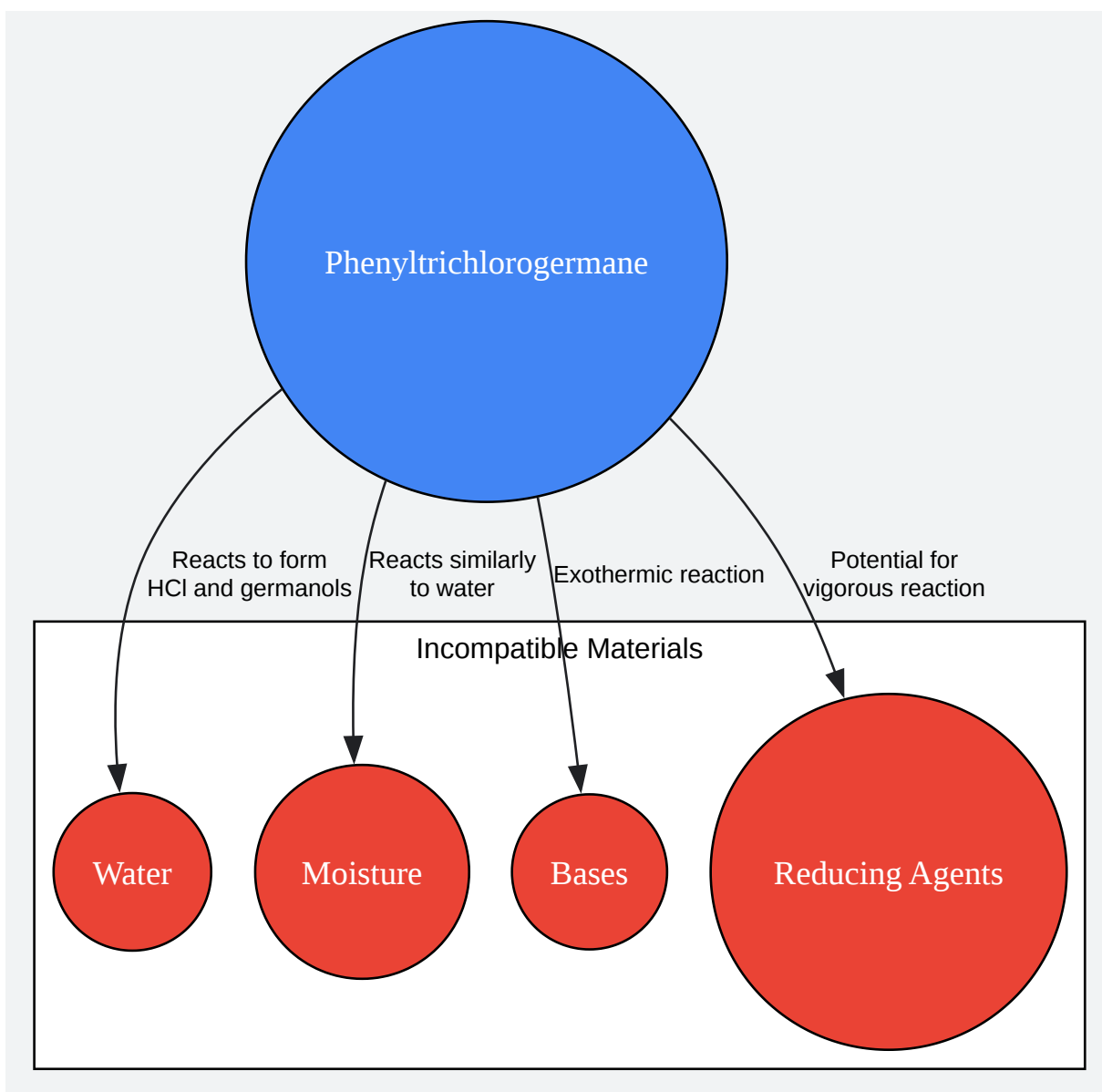
- **Reaction Setup:** In a chemical fume hood, equip a 250 mL Schlenk flask with a magnetic stir bar and a dropping funnel. The flask should be oven-dried and cooled under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Preparation:** Dissolve 10 mmol of **phenyltrichlorogermane** in 50 mL of anhydrous diethyl ether and add it to the Schlenk flask.
- **Hydrolysis:** Slowly add 30 mmol of distilled water to the dropping funnel. With vigorous stirring, add the water dropwise to the **phenyltrichlorogermane** solution over 30 minutes. A white precipitate will form.
- **Neutralization:** After the addition is complete, continue stirring for an additional hour at room temperature. Slowly add saturated sodium bicarbonate solution to neutralize the hydrochloric acid formed during the reaction until the effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer twice with 20 mL of distilled water.

- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate. Filter the drying agent and remove the diethyl ether under reduced pressure using a rotary evaporator to yield phenylgermanetriol as a white solid.
- **Waste Disposal:** All waste materials should be disposed of in accordance with local, state, and federal regulations. Aqueous waste should be neutralized before disposal.

Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows.





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